

# Di-n-octyltin Oxide: A Technical Health and Safety Guide for Researchers

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## Compound of Interest

Compound Name: *Di-n-octyltin oxide*

Cat. No.: *B1347045*

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This document provides an in-depth technical overview of the health and safety data for **di-n-octyltin oxide** (CAS No. 870-08-6). It is intended for researchers, scientists, and drug development professionals who may handle this substance. This guide consolidates key data from material safety data sheets, regulatory assessments, and toxicological studies to ensure safe laboratory practices.

## Chemical and Physical Properties

**Di-n-octyltin oxide** is an organotin compound that exists as a white to off-white powder.<sup>[1][2]</sup> It is characterized by its low solubility in water and higher solubility in organic solvents.<sup>[1][3]</sup>

Property	Value	Reference
CAS Number	870-08-6	[4]
Molecular Formula	C <sub>16</sub> H <sub>34</sub> OSn	[4]
Molecular Weight	361.15 g/mol	[5]
Appearance	White to off-white powder/solid	[1][4]
Melting Point	245-248 °C (decomposes)	[6]
Boiling Point	Not determined	[6]
Water Solubility	Insoluble	[1][3]
Solubility in Organic Solvents	Soluble	[7]

## Toxicological Data

The toxicological profile of **di-n-octyltin oxide** indicates potential for significant health effects, particularly with repeated exposure. The primary target organs are the thymus and the reproductive system.<sup>[5][8]</sup> Much of the understanding of its systemic toxicity is derived from studies on related dioctyltin compounds, based on the principle that the dioctyltin moiety is the main driver of toxicity.<sup>[8][9]</sup>

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	2500 mg/kg	Rat	[10]
Skin Corrosion/Irritation	Causes skin irritation	Not specified	[11][12]
Serious Eye Damage/Irritation	Causes serious eye irritation	Not specified	[4][11]
Respiratory Irritation	May cause respiratory irritation	Not specified	[4][11]
Skin Sensitization	Not classified as a sensitizer	Guinea pig	[10]
Germ Cell Mutagenicity	Not classified as mutagenic	Not specified	[9]
Carcinogenicity	Not classified as carcinogenic	Not specified	[9]
Reproductive Toxicity	Suspected of damaging the unborn child	Not specified	[13]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	Not specified	[4][11]
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs (thymus) through prolonged or repeated exposure	Rat	[4][5][8]

## Experimental Protocols

A key study in assessing the toxicity of **di-n-octyltin oxide** is the combined repeated dose toxicity study with the reproduction/developmental toxicity screening test, conducted according to the OECD Test Guideline 422.[5][10][11]

## OECD Guideline 422: Combined Repeated Dose and Reproduction/Developmental Toxicity Screening Test

Objective: This screening test is designed to provide information on the potential health hazards of a substance following repeated exposure, including effects on male and female reproductive performance.[\[5\]](#)[\[11\]](#)

### Methodology:

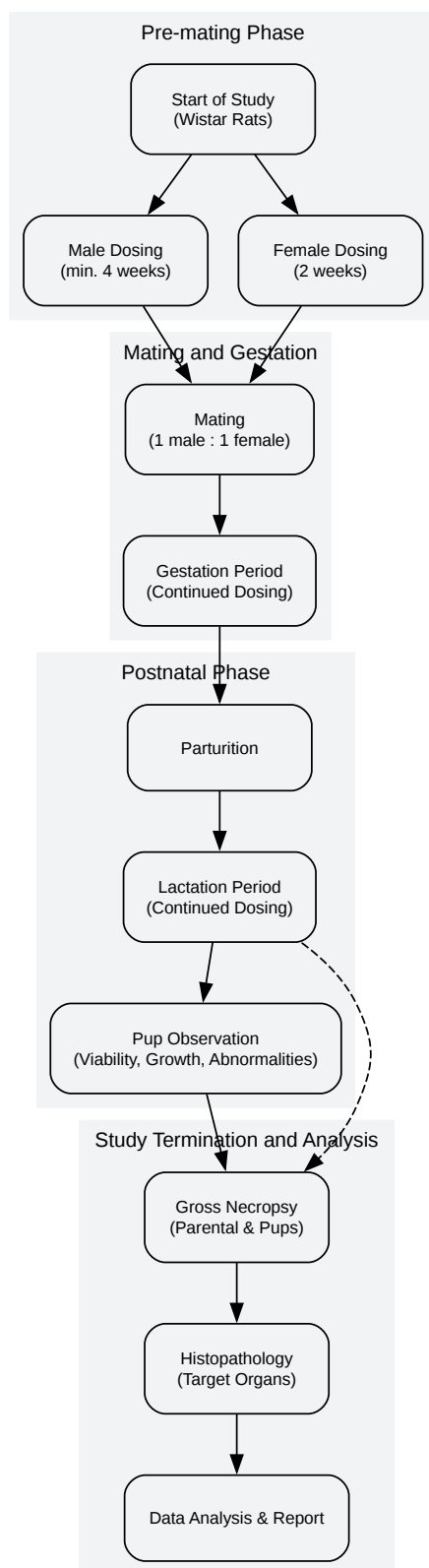
- Test Species: The preferred species is the rat.[\[11\]](#)
- Administration: The test substance is administered orally by gavage daily.[\[11\]](#)
- Dosage: At least three dose levels and a control group are used. For **di-n-octyltin oxide**, Wistar rats were administered the chemical at 0, 5, 25, or 250 mg/kg in their diet.[\[5\]](#) This is equivalent to approximately 0, 0.3–0.4, 1.5–2.4, and 11.2–17.4 mg/kg body weight/day.[\[5\]](#)
- Dosing Period: Males are dosed for a minimum of four weeks, and females are dosed throughout the study period of approximately 54 days (including 2 weeks pre-mating, mating, gestation, and lactation).[\[5\]](#)[\[11\]](#)
- Mating: A "one male to one female" mating procedure is typically used.[\[11\]](#)
- Observations:
  - Parental Animals: Daily clinical observations, weekly body weight and food/water consumption measurements, and estrous cycle monitoring are performed.[\[11\]](#)
  - Offspring: Pups are counted, weighed, and examined for external abnormalities. Anogenital distance and nipple retention in male pups are also measured.[\[5\]](#)
- Pathology: At the end of the study, all animals (parental and offspring) are subjected to a gross necropsy. Histopathological examination of major organs, with a particular focus on the reproductive organs and the thymus, is conducted.[\[5\]](#)[\[11\]](#)

Key Findings for **Di-n-octyltin Oxide**: The primary finding from this study was significant thymus toxicity.[\[5\]](#) Developmental effects, such as increased pup mortality, were also noted.[\[10\]](#)

## Visualizations

### Experimental Workflow

The following diagram illustrates the general workflow of the OECD Guideline 422 study used to assess the toxicity of **di-n-octyltin oxide**.

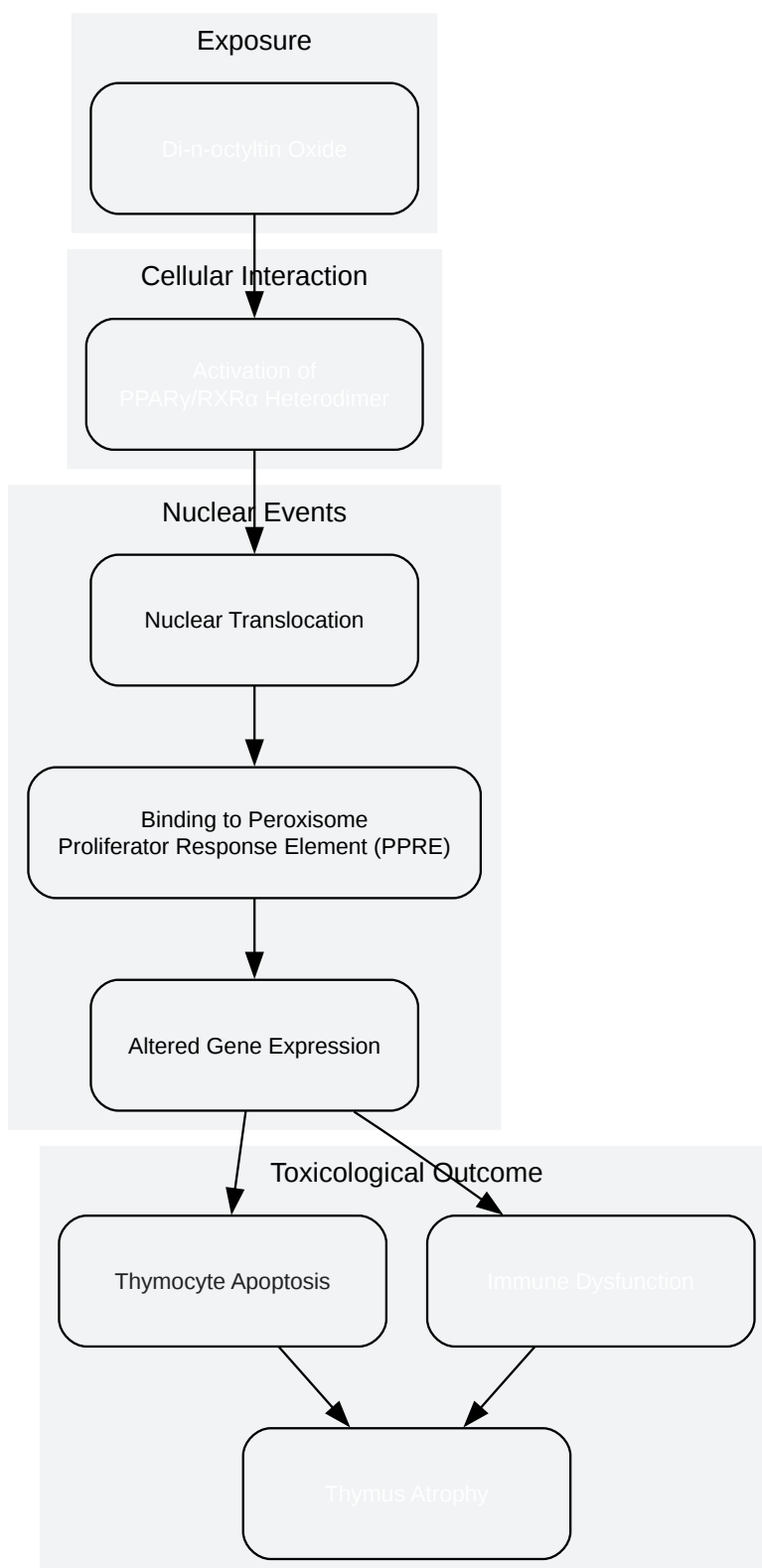


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Caption: Workflow for the OECD 422 Toxicity Study.

## Proposed Immunotoxic Signaling Pathway

While the precise signaling pathway for **di-n-octyltin oxide**-induced immunotoxicity is not fully elucidated, studies on related organotin compounds, such as dibutyltins, suggest a potential mechanism involving the activation of Peroxisome Proliferator-Activated Receptor gamma (PPAR $\gamma$ ) and Retinoid X Receptor alpha (RXR $\alpha$ ).<sup>[14]</sup> This can lead to downstream effects on gene expression related to immune function and apoptosis in thymocytes.



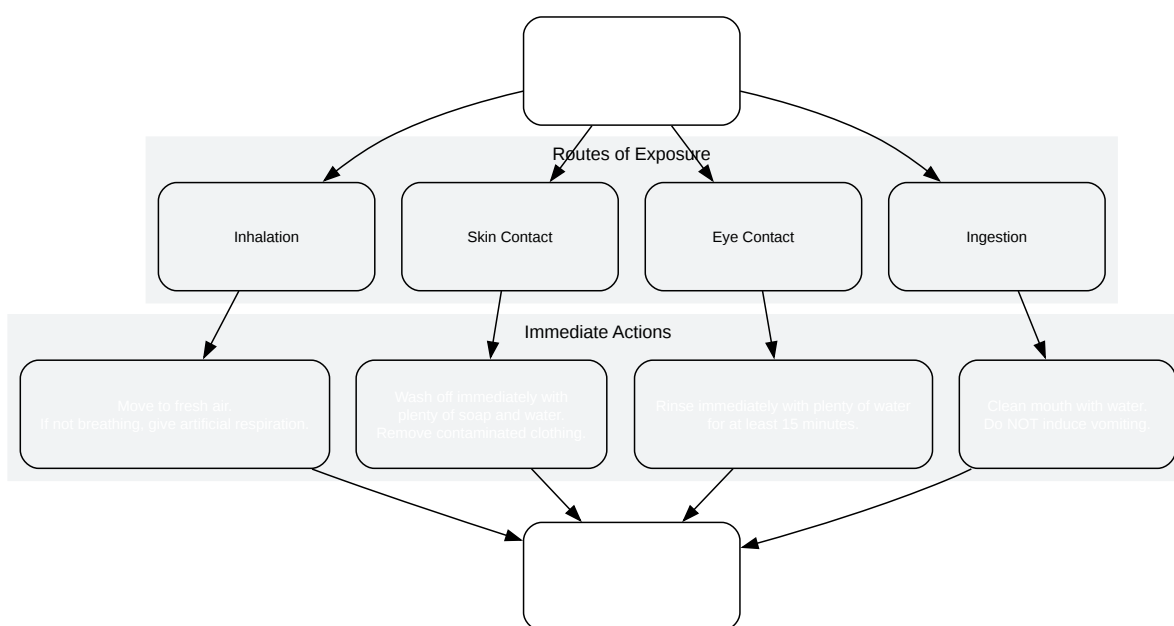
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Caption: Proposed immunotoxic mechanism of dioctyltin compounds.



## Emergency First Aid Procedures

The following diagram outlines the logical flow of first aid measures in case of exposure to **di-n-octyltin oxide**.



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Caption: First aid response to **di-n-octyltin oxide** exposure.

## Health and Safety Recommendations

Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.

[11] Ensure eyewash stations and safety showers are readily available.[11]

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.  
[\[11\]](#)
- Skin Protection: Wear protective gloves (neoprene or nitrile rubber) and clothing to prevent skin exposure.[\[11\]](#)
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[\[11\]](#)

#### Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[\[12\]](#)
- Do not breathe dust.[\[12\]](#)
- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)
- Store locked up.[\[4\]](#)
- Incompatible with strong oxidizing agents.[\[11\]](#)

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or foam.  
[\[12\]](#)
- Hazardous Combustion Products: May produce carbon monoxide, carbon dioxide, and metal oxides.[\[4\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[\[4\]](#)

Disposal Considerations: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[4\]](#) Do not empty into drains or release into the environment.[\[1\]](#)

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